

Technical Guide on the Safety of 1-Methylcyclohexanecarboxylic Acid-d10

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Compound of Interest

Compound Name: 1-Methylcyclohexanecarboxylic
Acid-d10

Cat. No.: B15622785

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Disclaimer: Specific safety and toxicological data for **1-Methylcyclohexanecarboxylic Acid-d10** is limited. This guide is primarily based on the safety data available for its non-deuterated analog, 1-Methylcyclohexanecarboxylic Acid (CAS No. 1123-25-7). While the chemical properties are expected to be similar, the metabolic and toxicological profiles of the deuterated compound may differ. This document is intended for use by researchers, scientists, and drug development professionals.

Chemical and Physical Properties

1-Methylcyclohexanecarboxylic Acid-d10 is a deuterated form of 1-Methylcyclohexanecarboxylic Acid. The physical and chemical properties of the non-deuterated analog are summarized below.

Property	Value	References
Molecular Formula	C8H4D10O2	[1]
Molecular Weight	152.26 g/mol	[1]
Appearance	Off-white powder/solid	[2]
Melting Point	36 - 39 °C / 96.8 - 102.2 °F	[2]
Boiling Point	131 - 133 °C / 267.8 - 271.4 °F @ 0.5 mmHg	[2]
Flash Point	100 °C / 212 °F	[2]
Solubility	Soluble in Ethyl Acetate, Methanol	[1]
Storage Temperature	Room Temperature or 4°C	[1]

Hazard Identification and Classification

The hazard classification for the non-deuterated 1-Methylcyclohexanecarboxylic Acid is as follows. Users should handle the deuterated compound with the same precautions.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Data derived from safety data sheets of the non-deuterated analog.[3][4]

GHS Pictograms:

 alt text

Signal Word:

Warning

Handling and Storage

Proper handling and storage procedures are crucial to ensure safety in a laboratory setting.

Aspect	Recommendation	References
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors. Wash hands thoroughly after handling. Use in a well-ventilated area or under a fume hood.	[2] [3]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store at room temperature.	[2] [3]
Incompatible Materials	Strong oxidizing agents.	[2] [3]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Control Parameter	Specification	References
Engineering Controls	Use mechanical exhaust or a laboratory fume hood to minimize exposure. Ensure adequate ventilation.	[3]
Eye/Face Protection	Wear chemical safety goggles or glasses with side-shields conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.	[2][3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	[2][3]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not typically required. If dust formation is likely, use a NIOSH/MSHA-approved respirator. A particle filter is recommended.	[2][3]

First-Aid Measures

In case of exposure, follow these first-aid procedures.

Exposure Route	First-Aid Procedure	References
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[2] [3]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.	[2] [3]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Seek immediate medical assistance.	[2] [3]

Fire-Fighting Measures

Aspect	Information	References
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam.	[2]
Specific Hazards	Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO ₂).	[2]
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.	[2]

Accidental Release Measures

Step	Action	References
Personal Precautions	Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.	[2][3]
Environmental Precautions	Do not let the product enter drains.	[3]
Containment and Cleanup	Sweep up and shovel into suitable containers for disposal. Avoid creating dust.	[2][3]

Toxicological Information

Detailed toxicological studies on **1-Methylcyclohexanecarboxylic Acid-d₁₀** are not available. The information below is for the non-deuterated analog.

Toxicity Metric	Value	Species	Route	Reference
LD50	860 mg/kg	Mouse	Intraperitoneal	[5]

Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH.[3]

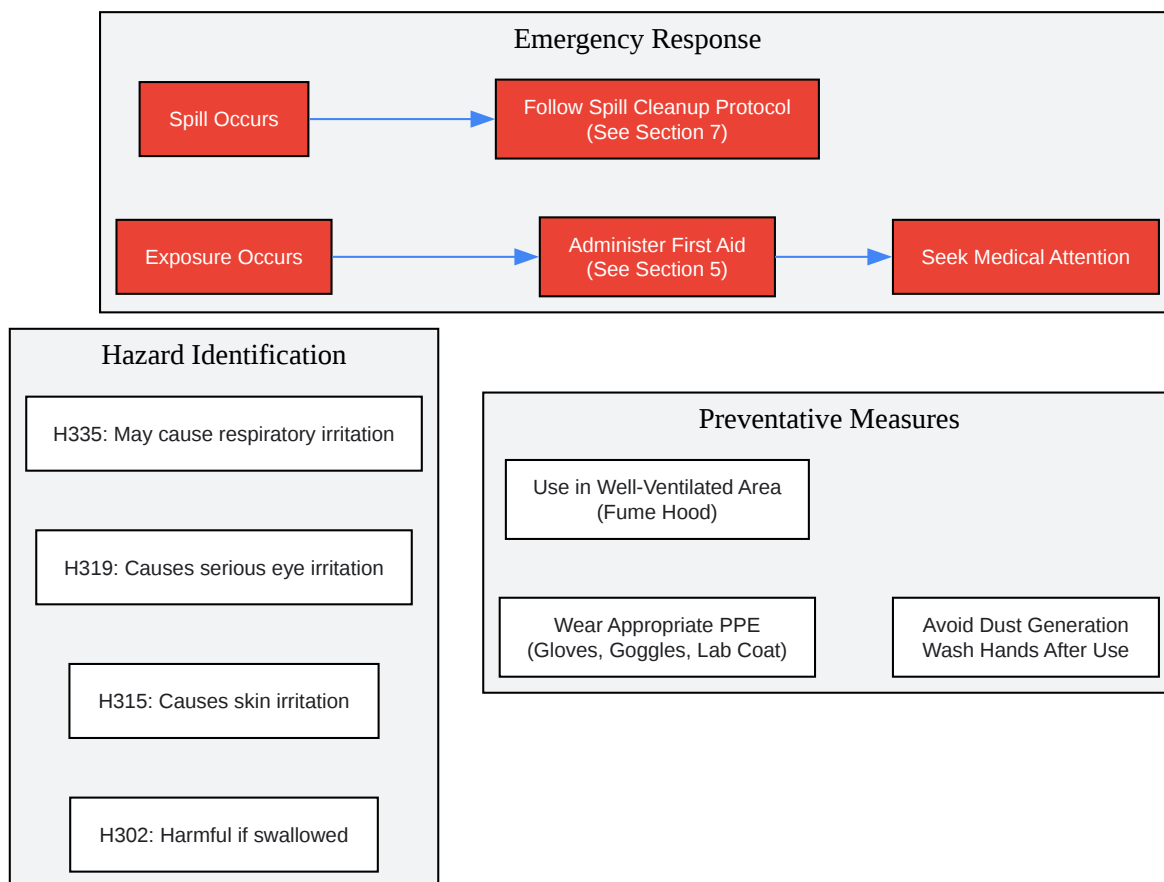
Mutagenic Effects: No data available.[3]

Experimental Protocols

Detailed experimental protocols for the safety and toxicological studies of **1-Methylcyclohexanecarboxylic Acid-d10** or its non-deuterated analog are not available in the public domain search results.

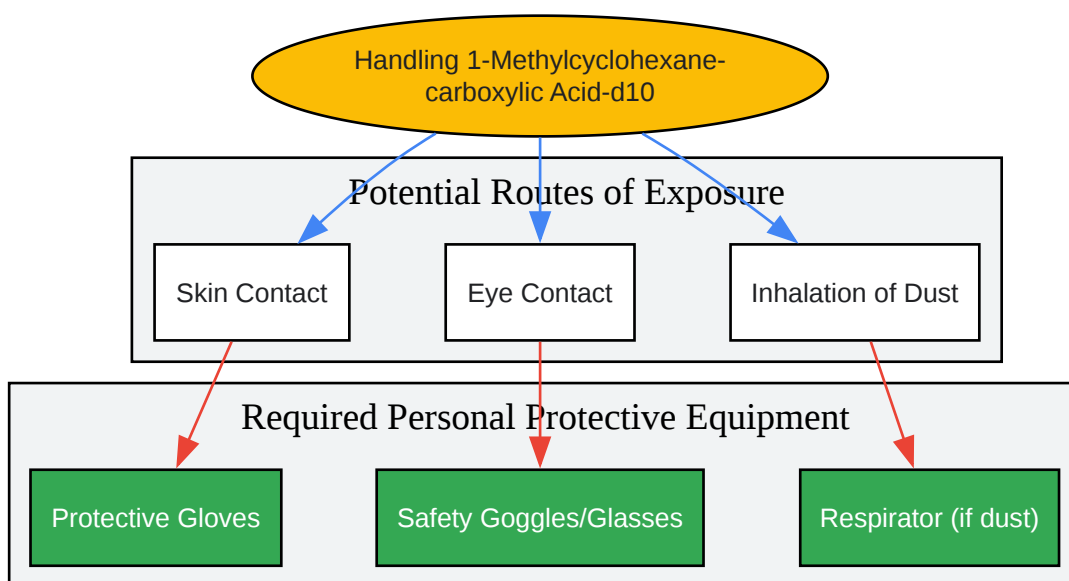
Visualizations

The following diagrams illustrate key safety-related workflows.



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Caption: Hazard Identification and Response Workflow.



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Caption: PPE Selection Logic based on Exposure Routes.

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